Technical Guide: Safety & Handling of 2-(3-bromophenoxy)-N-cyclopropylacetamide

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Compound of Interest	
Compound Name:	*2-(3-bromophenoxy)-N-cyclopropylacetamide*
CAS No.:	*1017020-52-8*
Cat. No.:	*B3072809*

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Executive Summary & Compound Architecture

This guide provides a technical safety assessment and handling protocol for **2-(3-bromophenoxy)-N-cyclopropylacetamide**, a functionalized acetamide derivative often utilized as a scaffold in medicinal chemistry (specifically in kinase inhibitor discovery and GPCR ligand synthesis).

Unlike commodity chemicals with decades of toxicological data, this compound is a Research Use Only (RUO) agent. Consequently, its safety profile must be managed through predictive toxicology and strict containment strategies rather than reliance on historical exposure limits.

Structural Hazard Analysis

The molecule integrates three distinct pharmacophores, each contributing to its physicochemical and safety profile:

- 3-Bromophenoxy Moiety: A halogenated aromatic ether. The bromine atom increases lipophilicity (LogP ~2.1) and potential for halogen-bond interactions, but also mandates

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disposal as halogenated waste.

- Acetamide Linker: A polar connector. While generally stable, acetamides can undergo hydrolysis under strong acidic/basic conditions, potentially releasing toxic amines.
- Cyclopropyl Group: A strained ring system. While metabolically stable in many contexts, cyclopropyl amines (if cleaved) can be reactive.

Physicochemical Profiling & Stability

Data derived from computational consensus and structural analogues.

Property	Value / Characteristic	Operational Implication
Appearance	White to off-white solid	Visual purity check required before weighing.
Solubility	DMSO (>10 mg/mL), DMF, Methanol	Insoluble in water; requires organic co-solvent for bio-assays.
LogP (Predicted)	~2.11	Moderate lipophilicity; penetrates skin barriers easily.
TPSA	38.33 Å²	High membrane permeability potential.
Storage	2–8°C, Desiccated	Hygroscopic potential; keep under inert gas (Argon/N_2) if possible.

Hazard Identification (GHS Classification)

Based on Structure-Activity Relationship (SAR) analysis of analogous N-substituted acetamides.

Signal Word:WARNING

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Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed.	H302
Skin Irritation	2	Causes skin irritation. [1][2]	H315
Eye Irritation	2A	Causes serious eye irritation.[1][2]	H319
STOT - SE	3	May cause respiratory irritation.[2]	H335

Critical Note: In the absence of LC50 data, treat this compound as a potential sensitizer. The cyclopropyl moiety, while less reactive than an epoxide, can still exhibit alkylating potential in specific metabolic pathways.

Operational Safety Protocols

Engineering Controls & PPE

The "Barrier-First" Approach: Do not rely solely on dexterity; rely on barriers.

- Respiratory: All weighing and solubilization must occur within a certified Chemical Fume Hood or Biological Safety Cabinet (Class II).
- Dermal: Double-gloving is recommended.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Nitrile (4-8 mil) or Neoprene.
  - Rationale: Acetamides can permeate thin nitrile; the double layer provides a "breakthrough time" buffer.

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- Ocular: Chemical splash goggles. Standard safety glasses are insufficient for solubilized stock handling.

Workflow Visualization: Safe Handling Decision Tree

The following diagram outlines the logical decision process for handling this compound from storage to waste.

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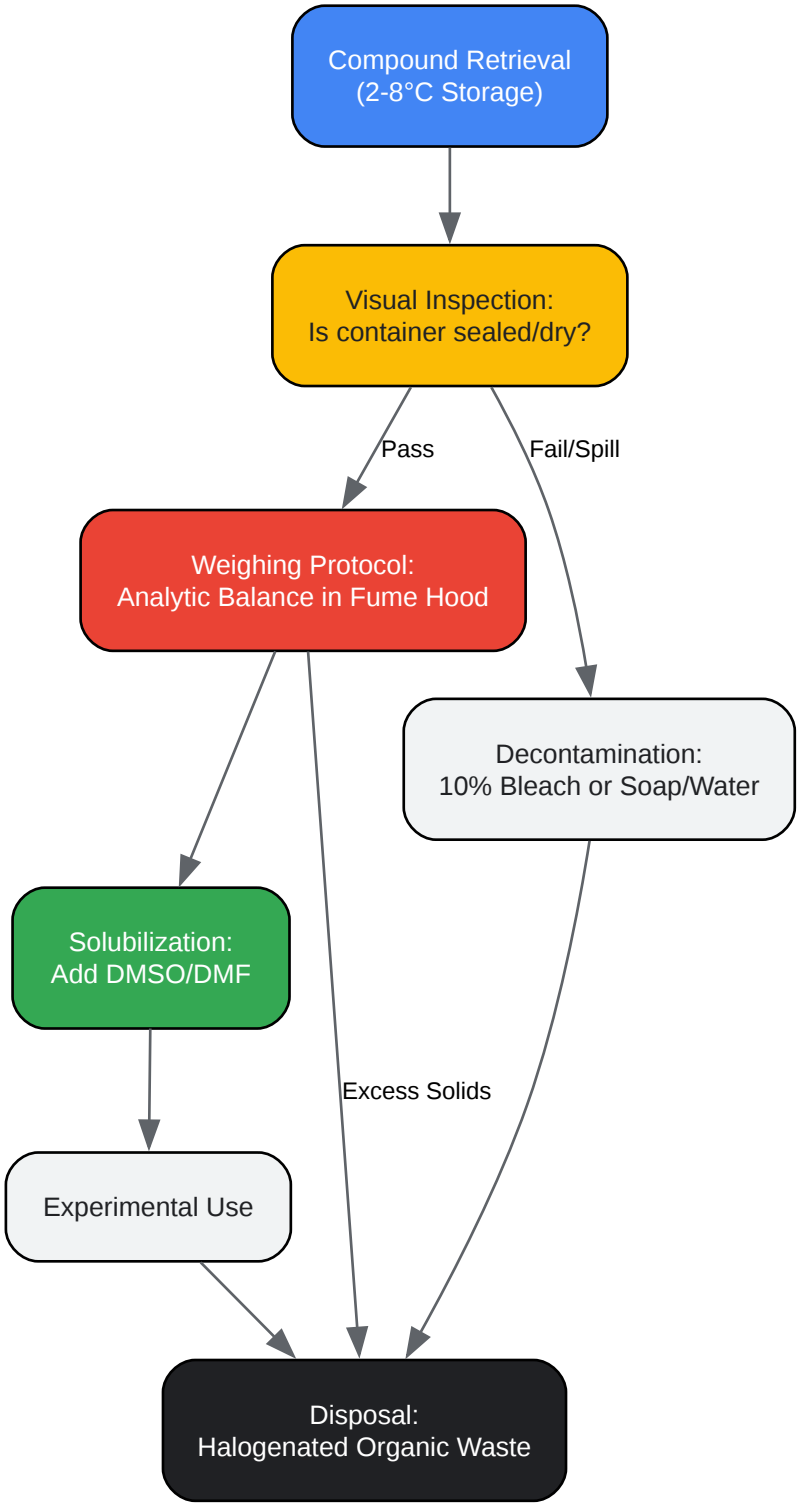

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Caption: Operational workflow emphasizing containment during the critical weighing and solubilization phases.

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Emergency Response & First Aid

Self-validating protocol: The response is dictated by the route of entry.

- Ocular Exposure:
  - Immediate Action: Flush with tepid water for 15 minutes.
  - Mechanism:[3] Acetamides can cause corneal clouding. Immediate dilution prevents permanent opacity.
- Dermal Exposure:
  - Immediate Action: Wash with soap and water.[3][4] Do not use ethanol.
  - Rationale: Ethanol increases skin permeability (vasodilation) and may drive the lipophilic bromophenoxy compound deeper into the dermis.
- Inhalation:
  - Immediate Action: Move to fresh air.[1][3][4][5][6]
  - Observation: Monitor for delayed pulmonary edema (rare but possible with halogenated irritants).

Waste Management Strategy

This compound contains a Bromine atom, classifying it strictly as Halogenated Solvent/Organic Waste.

- Segregation: Do NOT mix with non-halogenated solvents (e.g., Acetone, Methanol) in the waste stream if incineration costs are separated by halogen content.
- Labeling: "Contains Halogenated Organics: **2-(3-bromophenoxy)-N-cyclopropylacetamide**."
- Deactivation: For minor spills, absorb with vermiculite. Chemical deactivation (e.g., strong oxidation) is not recommended in situ due to potential formation of brominated byproducts.

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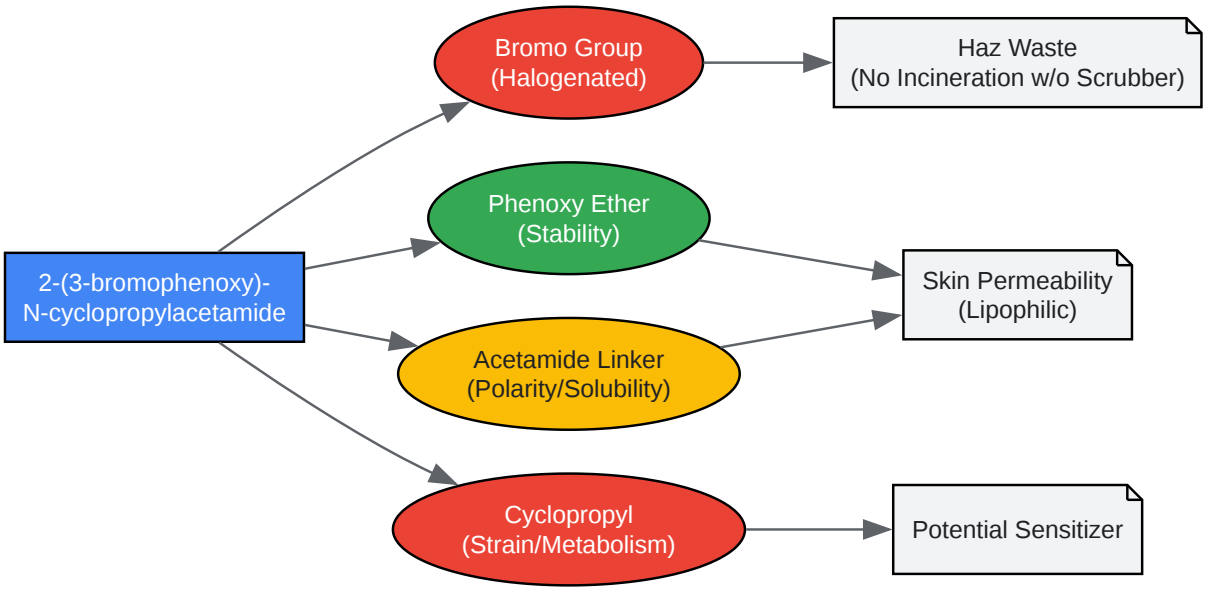
Structural Hazard Map

The following diagram correlates the chemical structure to specific safety risks.



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Caption: Mapping functional groups to specific handling risks (Waste, Permeability, Sensitization).

References

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